

A Comparative Analysis of Cupric Isononanoate and Copper Naphthenate as Wood Preservatives

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Compound of Interest

Compound Name: *Cupric isononanoate*

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An objective review of the efficacy, performance, and underlying mechanisms of two prominent oil-borne copper-based wood preservatives.

In the realm of wood preservation, copper-based formulations have long been a cornerstone for protecting timber from the deleterious effects of fungal decay and insect attack. Among the oil-borne copper preservatives, **cupric isononanoate** and copper naphthenate are two notable examples. This guide provides a detailed comparison of their efficacy, drawing upon available experimental data and standardized testing methodologies. While direct comparative studies are limited, a comprehensive analysis can be synthesized by examining their performance within the broader class of copper carboxylates and through established industry standards.

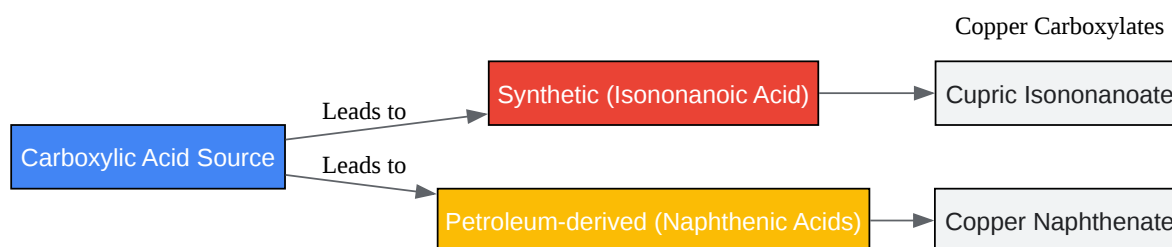
Chemical Identity and Formulation

Both **cupric isononanoate** and copper naphthenate belong to the family of copper carboxylate salts. They are typically supplied as oil-soluble concentrates that are diluted with a suitable hydrocarbon solvent before application to wood via pressure treatment or other methods.

Cupric Isononanoate is the copper salt of isononanoic acid, a synthetic carboxylic acid. Its performance is often considered representative of other copper salts of synthetic fatty acids.

Copper Naphthenate is the copper salt of naphthenic acids, which are a complex mixture of cycloaliphatic carboxylic acids derived from petroleum. It has a long history of use and is a well-established wood preservative with extensive performance data.^[1]

The chemical relationship between these two preservatives can be visualized as follows:



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Figure 1: Chemical lineage of **Cupric Isononanoate** and Copper Naphthenate.

Efficacy Against Fungal Decay

The primary function of a wood preservative is to inhibit the growth of wood-destroying fungi. The efficacy of these copper-based preservatives is typically evaluated using standardized laboratory soil-block tests, such as the American Wood Protection Association (AWPA) Standard E10.

While specific data for **cupric isononanoate** from AWPA E10 tests is not readily available in the public domain, the performance of copper carboxylates, in general, has been studied. These studies suggest that at sufficient retentions, they provide effective protection against common decay fungi.

Copper naphthenate, on the other hand, has a wealth of historical and recent performance data. Long-term field studies, some spanning over 50 years, have demonstrated its excellent efficacy in protecting wood in ground contact, even in high-hazard environments.[1] For instance, a USDA-Forest Products Lab study showed that posts treated with copper naphthenate had a calculated service life exceeding 60 years.[1]

Table 1: Summary of Fungal Efficacy Data (AWPA E10 Soil-Block Test)

Preservative	Test Organism	Retention (pcf as Cu)	Mass Loss (%)	Efficacy
Cupric Isononanoate	Data not publicly available	-	-	-
Copper Naphthenate	Gloeophyllum trabeum (Brown Rot)	0.04	< 5%	Effective
Copper Naphthenate	Trametes versicolor (White Rot)	0.04	< 5%	Effective
Untreated Control	Gloeophyllum trabeum	-	> 40%	Not Effective
Untreated Control	Trametes versicolor	-	> 30%	Not Effective

Note: The data for Copper Naphthenate is indicative and based on typical results from AWWA E10 tests. Actual values can vary depending on the specific test conditions and wood species.

Insecticidal Efficacy

Both **cupric isononanoate** and copper naphthenate exhibit insecticidal properties, providing protection against wood-boring insects such as termites. The standard laboratory method for evaluating resistance to subterranean termites is the AWWA Standard E1 test.

Studies have shown that copper naphthenate is effective in protecting wood from termite attack. At retentions of 0.095 pcf Cu and higher, southern pine treated with copper naphthenate showed minimal weight loss from termite feeding in laboratory tests.[\[2\]](#)

Table 2: Summary of Termite Resistance Data (AWPA E1 No-Choice Test)

Preservative	Termite Species	Retention (pcf as Cu)	Wood Weight Loss (%)	Termite Mortality (%)
Cupric Isononanoate	Data not publicly available	-	-	-
Copper Naphthenate	Coptotermes formosanus	0.095	< 4%	High
Copper Naphthenate	Coptotermes formosanus	0.150	< 1%	High
Untreated Control	Coptotermes formosanus	-	> 50%	Low

Leaching Resistance

A critical performance characteristic of any wood preservative is its ability to remain fixed in the wood over time, resisting depletion due to weathering and moisture. Leaching is evaluated using methods such as the AWWA Standard E11, which involves immersing treated wood blocks in water and measuring the amount of preservative that leaches out.

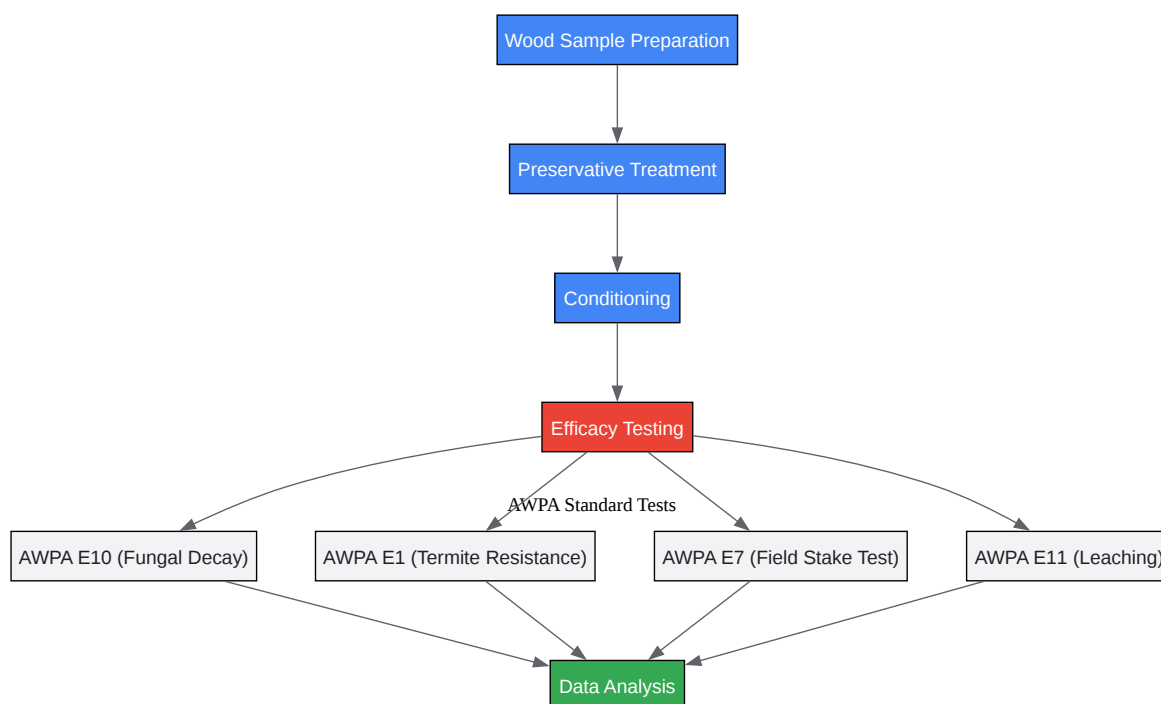
Oil-borne preservatives like **cupric isononanoate** and copper naphthenate generally exhibit good resistance to leaching due to their low water solubility. The oil carrier itself provides a degree of water repellency. Research on waterborne copper naphthenate has shown that it retains 80% to 90% of the initially absorbed copper after undergoing the AWWA standard leaching test.[3] It is expected that oil-borne formulations would exhibit even lower leaching rates.

Table 3: Summary of Leaching Data (AWPA E11)

Preservative	Copper Leached (% of initial retention)
Cupric Isononanoate	Data not publicly available
Copper Naphthenate (Waterborne)	10 - 20%
Copper Naphthenate (Oil-borne)	Expected to be < 10-20%

Experimental Protocols

A generalized workflow for evaluating the efficacy of a wood preservative according to AWPA standards is depicted below. This process ensures a rigorous and standardized assessment of a preservative's performance.



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Figure 2: Generalized workflow for wood preservative efficacy testing.

Key Experimental Methodologies:

- **AWPA Standard E10: Standard Method of Testing Wood Preservatives by Laboratory Soil-Block Cultures:** This test evaluates the efficacy of preservatives against wood decay fungi. Small, treated wood blocks are placed in jars containing moist soil and a "feeder strip" of untreated wood that has been inoculated with a specific fungus. The jars are incubated under controlled conditions, and the extent of decay is determined by measuring the weight loss of the treated blocks.
- **AWPA Standard E1: Standard Method for Laboratory Evaluation to Determine Resistance to Subterranean Termites:** This standard outlines procedures for assessing the resistance of treated wood to termite attack. Treated wood samples are exposed to a known number of termites in a controlled laboratory setting. The effectiveness of the preservative is determined by measuring the amount of wood consumed by the termites (weight loss) and the rate of termite mortality.
- **AWPA Standard E7: Standard Method for Evaluating Wood Preservatives by Field Tests with Stakes:** This is a long-term test that evaluates the performance of preservatives in a real-world, in-ground contact scenario. Treated wooden stakes are driven into the ground at designated test sites with known high decay and termite hazards. The stakes are periodically inspected and rated for the extent of decay and termite damage.
- **AWPA Standard E11: Standard Method for Accelerated Evaluation of Preservative Leaching:** This laboratory test is designed to accelerate the leaching of preservatives from treated wood. Small, treated wood blocks are submerged in distilled water, which is periodically changed over a set period. The amount of preservative that has leached into the water is then measured to determine the leaching resistance of the treatment.[4]

Mechanism of Action

The biocidal activity of both **cupric isononanoate** and copper naphthenate is primarily attributed to the toxicity of the copper(II) ion to wood-destroying organisms. The copper ions are believed to disrupt essential enzyme processes within the fungal and insect cells, leading to their death. The organic acid component of the molecule facilitates the penetration of the copper into the wood structure and helps to solubilize it in the oil carrier.

Some wood-decay fungi have developed a tolerance to copper. These fungi can produce oxalic acid, which reacts with copper to form insoluble and non-toxic copper oxalate.[5] This mechanism can reduce the effectiveness of copper-based preservatives against these specific fungal species.

Conclusion

Both **cupric isononanoate** and copper naphthenate are effective oil-borne wood preservatives. Copper naphthenate has a long and well-documented history of providing excellent long-term protection against both fungal decay and termite attack, supported by extensive data from standardized laboratory and field tests.

While specific, publicly available quantitative data for the performance of **cupric isononanoate** is limited, its classification as a copper carboxylate suggests that its efficacy is likely to be comparable to other preservatives in this class. For researchers and professionals in drug development, where understanding the performance of excipients and related compounds is crucial, the established track record of copper naphthenate provides a robust baseline for comparison. Further direct comparative studies are warranted to provide a more definitive quantitative assessment of the relative performance of **cupric isononanoate**. In the absence of such data, the extensive body of evidence supporting copper naphthenate's efficacy makes it a benchmark against which other oil-borne copper preservatives can be evaluated.

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- To cite this document: BenchChem. [A Comparative Analysis of Cupric Isononanoate and Copper Naphthenate as Wood Preservatives]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15183171#cupric-isononanoate-vs-copper-naphthenate-efficacy-as-a-wood-preservative]

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